

integrating Trimedlure traps in area-wide integrated pest management

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trimedlure

CAS No.: 12002-53-8

Cat. No.: S576064

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Introduction to Trimedlure and the Mediterranean Fruit Fly

Trimedlure (TML) is a highly effective, long-range synthetic attractant for male Medflies (*Ceratitis capitata*), one of the world's most destructive agricultural pests [1] [2]. Its integration into AW-IPM programs is critical for:

- **Early Detection and Monitoring:** Providing the first line of defense against Medfly establishment in new areas.
- **Population Suppression:** Serving as a key tool in the Sterile Insect Technique (SIT) by attracting and eliminating wild males or monitoring the performance of released sterile males [2].
- **Treatment Efficacy Evaluation:** Allowing researchers to assess the success of control measures.

The compound is a mixture of isomers of *tert*-butyl 4- and 5-chloro--*cis*- and -*trans*--2-methylcyclohexane-1-carboxylate [1]. The specific isomer *cis*-**Trimedlure** is particularly attractive to Medflies [1].

Trimedlure Chemical and Efficacy Profile

The tables below summarize key chemical properties and quantitative data on the efficacy of **Trimedlure** compared to a potential alternative, Tea Tree Oil (TTO).

Table 1: Chemical and Safety Profile of Trimedlure

Property	Value / Description	Source / Notes
CAS Number	12002-53-8	[3]
Molecular Formula	C~12~H~21~ClO~2~	[3]
Molecular Weight	232.75 g/mol	[3]
Physical Form	Clear, pale yellow oil	[3]
Boiling Point	110 °C	[3]
Oral LD50 (Rat)	4556 ± 1136 mg/kg	[3]
Dermal LD50 (Rabbit)	>2025 mg/kg	[3]
Primary Use	Male Medfly attractant	[1] [2]

Table 2: Field Attraction and Mating Enhancement Efficacy This table compares **Trimedlure** with Tea Tree Oil (TTO), which has been studied for its mating-enhancement effects [2].

Attractant	Field Capture vs. TML	Field Cage Capture vs. TML	Effect on Male Mating Success
Trimedlure (TML)	Baseline (100%)	Baseline (100%)	No consistent enhancement reported
Tea Tree Oil (TTO)	~8% of TML catch	~50% of TML catch	Significantly enhanced (vs. non-exposed controls)

Protocol 1: Field Deployment and Monitoring with Trimedlure-Baited Traps

This protocol outlines the standard procedure for using TML-baited traps for detection and monitoring surveys [2].

1.1 Equipment and Reagents

- **Traps:** Jackson trap with sticky insert panel [2].
- **Lure: Trimedlure** (commercially available, e.g., Farma Tech Inc.) [2].
- **Dispenser:** Cotton wick.
- **Micropipette** for accurate lure application.
- **Data sheets**, GPS unit, and flags for marking locations.

1.2 Experimental Procedure

- **Trap Preparation:** Pipette **1 mL of undiluted Trimedlure** onto a clean cotton wick. Place the wick in the designated holder within the Jackson trap, suspended above the sticky floor panel [2].
- **Trap Placement:** Hang traps in the field at a density recommended by local phytosanitary regulations (e.g., 1-2 traps per km² in high-risk areas). Place traps in host trees (e.g., coffee, citrus) at a height of 1.5-2 meters, shaded within the canopy.
- **Field Controls:** For rigorous experimental design, include control traps baited with an inert substance (e.g., hexane) or an alternative lure like Tea Tree Oil (TTO) to account for background insect activity [2].
- **Monitoring and Data Collection:** Service traps weekly or bi-weekly.
 - Replace sticky inserts and re-bait with fresh TML every 4-6 weeks, or as per manufacturer's instructions.
 - Record the number of male Medflies captured per trap at each servicing interval.
 - Record GPS coordinates and environmental data (e.g., temperature, host fruit phenology).

1.3 Data Analysis

- Calculate flies per trap per day (FTD) for each location and time point.
- Map trap catches to visualize Medfly hotspots and population spread over time.
- Use statistical analyses (e.g., ANOVA) to compare capture rates between different lure types or trap densities.

Protocol 2: Evaluating Trimedlure in Sterile Insect Technique (SIT) Programs

This protocol describes a field cage experiment to assess the competitiveness of sterile males, which is vital for SIT program success [2].

2.1 Insect Source and Preparation

- **Wild-like Medflies:** Maintain a laboratory colony from field-collected infested fruit. Separate sexes before sexual maturity. Hold adults at 23-27°C and 50-80% relative humidity under a natural light cycle [2].
- **Mass-reared Sterile Males:** Use males from a genetic sexing strain (e.g., Vienna-7/Tol-99). Irradiate pupae under hypoxia at 150 Gy from a ^{137}Cs source 2 days before eclosion [2].
- **Marking:** To distinguish treatment groups, coat pupae with different colored fluorescent dyes (e.g., Blaze Orange, Horizon Blue) at a rate of 2.5 g per liter of pupae [2].

2.2 Exposure and Testing Procedure

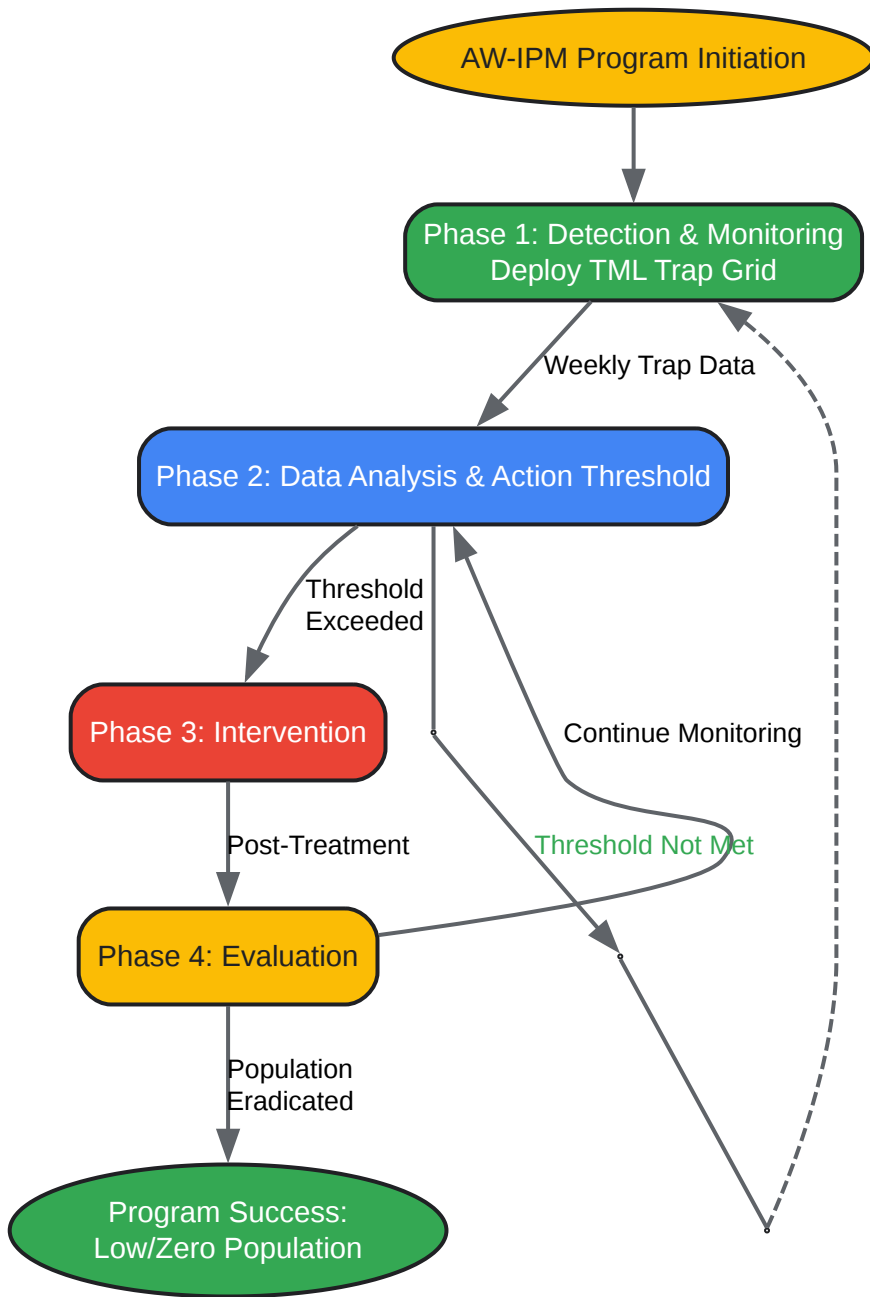
- **Pre-Test Exposure:** Expose the experimental group of males to TML for a set period (e.g., 24 hours) before testing. The control group should not be exposed.
- **Mating Arena:** Conduct tests in field cages (e.g., 60 x 40 x 30 cm) containing host plants.
- **Experimental Design:** Release different ratios of TML-exposed and non-exposed males (or sterile vs. wild) along with virgin wild females into the cage. A common design is a 1:1 ratio (e.g., 50 exposed and 50 non-exposed males with 50 females) [2].
- **Data Collection:** Observe mating pairs. Record the number of copulations obtained by each male group (identified by their dye marker) over a specific period, typically during peak mating activity.

2.3 Data Analysis

- Calculate the mating success index for each group (number of copulations / total copulations).
- Perform a chi-square test to determine if there is a significant difference in mating success between TML-exposed and non-exposed males.

Integration into Area-Wide IPM and Workflow

The following diagram illustrates how **Trimedlure** trapping data is integrated into the decision-making cycle of an Area-Wide IPM program.



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Discussion and Key Considerations

- **Lure Specificity and Limitations:** **Trimedlure** is highly specific to male Medflies. This specificity is a strength but means it will not attract females or other pest species. A complete monitoring system may require additional lures.

- **Mating Enhancement vs. Attraction:** Note that while TML is a powerful attractant, exposure does not necessarily enhance the mating competitiveness of male Medflies. In contrast, other plant-based oils like **Tea Tree Oil (TTO)** have been shown to significantly boost male mating success, even though they are less attractive from a distance [2]. This presents a potential trade-off: TML for trapping and TTO for SIT enhancement.
- **Resistance and Environmental Factors:** While no widespread resistance to TML has been reported, continuous monitoring is advised. Climate change can alter insect pest biology and ecology, potentially affecting the efficacy and seasonal use patterns of attractants like TML [4].

Conclusion

Integrating **Trimedlure** traps into AW-IPM provides a robust, quantitative foundation for managing Medfly populations. The protocols outlined for trapping and SIT evaluation, supported by structured data collection and analysis, enable researchers and pest management professionals to make data-driven decisions. Combining the long-range attraction of TML with the mating enhancement properties of other compounds like TTO represents a promising frontier for optimizing Medfly control strategies.

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